

Structural Characterization of Propan-2-yl 2-amino-4-methylpentanoate

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Compound of Interest

Compound Name: *Propan-2-yl 2-amino-4-methylpentanoate*

CAS No.: 79487-90-4

Cat. No.: B13232939

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A Methodological Guide to Synthesis, Crystallization, and X-Ray Diffraction Analysis[1]

Executive Summary

Propan-2-yl 2-amino-4-methylpentanoate, commonly known as Isopropyl Leucinate, represents a critical class of amino acid esters used to modulate lipophilicity in peptide synthesis and prodrug design.[1] While the free base is typically a viscous oil or low-melting solid due to the flexibility of the isopropyl and isobutyl side chains, structural characterization requires the isolation of a stable crystalline salt, most commonly the hydrochloride (HCl) or -toluenesulfonate (Tosylate) form.[1]

This guide provides a rigorous workflow for the structural determination of Isopropyl Leucinate. It details the synthesis of the crystalline salt, optimized crystallization protocols exploiting the molecule's amphiphilic nature, and the crystallographic analysis required to resolve its chiral space group and hydrogen-bonding networks.[1]

Chemical Context & Structural Significance[1][2][3][4][5][6]

The introduction of the isopropyl group at the C-terminus of Leucine significantly alters the physicochemical properties compared to the parent amino acid or its methyl ester analog.[1]

- **Lipophilicity:** The isopropyl moiety increases the

 , enhancing membrane permeability, making it a valuable intermediate for prodrugs (e.g., transport-mediated delivery).[1]
- **Steric Bulk:** The branching at the ester alkyl group (propan-2-yl) introduces steric hindrance that protects the ester bond from enzymatic hydrolysis relative to methyl or ethyl esters.[1]
- **Crystallographic Challenge:** The molecule possesses a distinct amphiphilic character—a polar ammonium headgroup (in salt form) and a hydrophobic tail consisting of the isobutyl side chain and isopropyl ester. This often leads to layered crystal packing structures.[1]

Molecular Identity Table

Property	Specification
IUPAC Name	Propan-2-yl (2S)-2-amino-4-methylpentanoate
Common Name	L-Leucine Isopropyl Ester
Formula	(Free Base) /
	(HCl Salt)
Chirality	L-isomer (S-configuration at -carbon)
Target State	Crystalline Hydrochloride Salt

Synthesis & Preparation for Crystallography[1]

To obtain single crystals suitable for X-ray diffraction (XRD), the compound must be synthesized as a salt to ensure lattice rigidity.[1] The Fisher Esterification method adapted for

hindered alcohols is the standard protocol.

Optimized Synthesis Protocol (HCl Salt)

Rationale: Thionyl chloride (

) is preferred over acid catalysis to drive the equilibrium forward by generating

and

in situ, producing the anhydrous hydrochloride salt directly.[\[1\]](#)

Reagents: L-Leucine (

), Isopropanol (

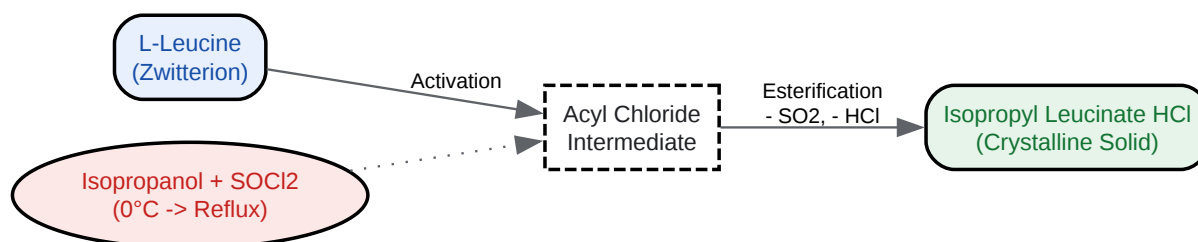
, anhydrous), Thionyl Chloride (

).[\[1\]](#)

- Activation: Chill anhydrous isopropanol to
under
atmosphere.
- Addition: Dropwise add thionyl chloride over 20 minutes. Caution: Exothermic.[\[1\]](#)
- Solubilization: Add L-Leucine solid in one portion. The amino acid will dissolve as the reaction proceeds.[\[1\]](#)
- Reflux: Heat to reflux () for 4–6 hours. Monitor by TLC (System: 4:1:1).[\[1\]](#)
- Isolation: Evaporate solvent in vacuo. The residue is often a viscous oil.[\[1\]](#)
- Trituration: Add cold diethyl ether () and scratch the flask wall to induce nucleation. Filter the white precipitate.[\[1\]](#)

Reaction Pathway Visualization

The following diagram illustrates the transformation from the zwitterionic amino acid to the cationic ester salt.



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Figure 1: Synthesis pathway for converting L-Leucine to Isopropyl Leucinate Hydrochloride using thionyl chloride activation.

Crystallization Strategy

Amino acid ester salts are prone to forming "oiling out" phases rather than distinct crystals due to their flexible alkyl chains.^[1] A Vapor Diffusion technique is required to slow the precipitation rate and allow ordered lattice formation.

The "Anti-Solvent" Diffusion Protocol

Objective: Grow single crystals

for diffractometry.

- Solvent (Good): Methanol or Ethanol (high solubility for ionic salts).
- Anti-Solvent (Poor): Diethyl Ether or Hexane (low solubility, high volatility).

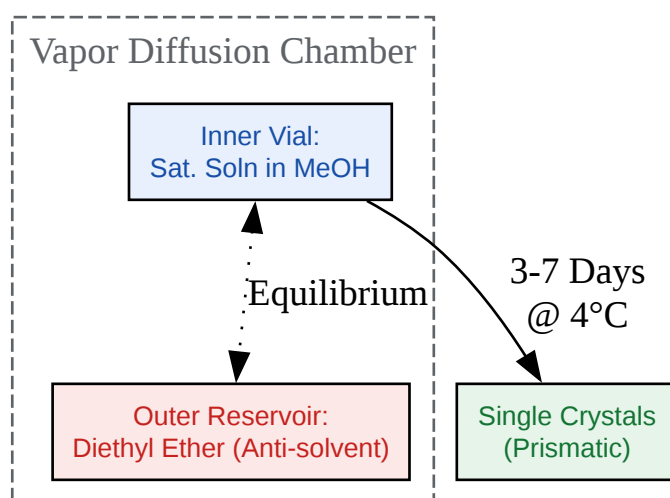
Step-by-Step:

- Dissolve

of the crude Isopropyl Leucinate HCl in the minimum amount of Methanol (

) in a small inner vial.

- Place this open vial inside a larger jar containing
of Diethyl Ether.
- Seal the outer jar tightly.[1]
- Mechanism: Ether vapor slowly diffuses into the methanol solution, reducing the solubility of the salt gradually.[1]
- Timeline: Leave undisturbed at
for 3–7 days. Colorless prismatic crystals should form.



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Figure 2: Vapor diffusion setup for growing X-ray quality crystals of the hydrochloride salt.

Structural Determination & Analysis

Once a crystal is mounted, the following parameters define the structural solution.

Data Collection Parameters[1][4][9]

- Temperature: Collect at

(cryo-cooling) to reduce thermal vibration of the flexible isopropyl/isobutyl chains.

- Radiation:

(

) or

(

). For organic salts without heavy atoms,

is often preferred for higher intensity, though

is standard.[\[1\]](#)

Predicted Structural Features

Based on homologous structures (e.g., L-Leucine Methyl Ester HCl, CSD Ref: LEUMEH), the Isopropyl Leucinate HCl is expected to exhibit the following characteristics:

- Space Group: Non-centrosymmetric (chiral). Most likely

(Monoclinic) or

(Orthorhombic). The presence of pure L-Leucine prevents centrosymmetric groups (like

).[\[1\]](#)

- Unit Cell: The volume will be approximately

larger than the methyl ester analog to accommodate the extra methyl groups on the ester.

- Hydrogen Bonding Network (The "Anchor"):

- The structure is held together by a charge-assisted hydrogen bond network.[\[1\]](#)

- Donors: The three protons on the ammonium group (

).[\[1\]](#)

- Acceptors: The Chloride anion (

) and the carbonyl oxygen (

).^[1]

- Pattern: Typically, the

ion bridges three ammonium groups, forming infinite hydrophilic channels (or layers) sandwiched between hydrophobic regions of leucine side chains.^[1]

Refinement Checklist (Self-Validation)

To ensure the structure is correct (Trustworthiness):

- R-Factor: Aim for

.

- Flack Parameter: Must be near

(indicating correct absolute configuration, L-isomer) and distinct from

(inverted structure).

- Disorder: Check the isopropyl tails. The terminal methyl groups often show rotational disorder.^[1] This must be modeled using split positions or anisotropic displacement parameters (ADPs).^[1]

Pharmacological & Biological Implications^[1]

Understanding this crystal structure provides insight into the stability of the prodrug.^[1]

- Hydrolysis Resistance: The crystal structure will reveal the steric crowding around the carbonyl carbon.^[1] If the isopropyl methyl groups fold back toward the carbonyl, they physically block the approach of water or esterases, explaining the increased half-life compared to methyl esters.^[1]
- Solid-State Stability: The density of the H-bond network correlates with shelf-life.^[1] A tightly packed hydrophilic layer (ammonium-chloride) protects the molecule from hygroscopicity.^[1]

References

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